

N,N'-Dinitrourea: A Comparative Safety and Performance Analysis Against Traditional Explosives

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Compound of Interest

Compound Name: Urea, N,N'-dinitro-

Cat. No.: B171865

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A comprehensive assessment of the energetic material N,N'-dinitrourea (DNU) reveals a unique profile of high performance and notable sensitivity, positioning it as a compound of significant interest for specialized applications in comparison to traditional explosives such as TNT, RDX, and HMX. This guide provides a detailed comparison of its safety and performance characteristics, supported by experimental data, to inform researchers and scientists in the field of energetic materials.

Executive Summary

N,N'-dinitrourea (DNU) is a powerful explosive notable for its high density and positive oxygen balance, which contributes to its energetic output.^[1] However, experimental data indicates that DNU is highly sensitive to both impact and friction, a critical consideration for handling and application. In terms of performance, its detonation velocity is comparable to that of TNT, while its calculated detonation pressure is expected to be in the range of more powerful explosives like RDX and HMX. This combination of high energy and heightened sensitivity distinguishes DNU from conventional military explosives.

Data Presentation: A Comparative Overview

The following tables summarize the key safety and performance parameters of DNU in comparison to TNT, RDX, and HMX.

Physicochemical Properties	N,N'-Dinitrourea (DNU)	TNT	RDX	HMX
Chemical Formula	CH ₂ N ₄ O ₅	C ₇ H ₅ N ₃ O ₆	C ₃ H ₆ N ₆ O ₆	C ₄ H ₈ N ₈ O ₈
Molar Mass (g/mol)	150.06	227.13	222.12	296.16
Density (g/cm ³)	1.98[1]	1.65	1.82	1.91
Oxygen Balance (%)	+21.33[1]	-74.0	-21.6	-21.6

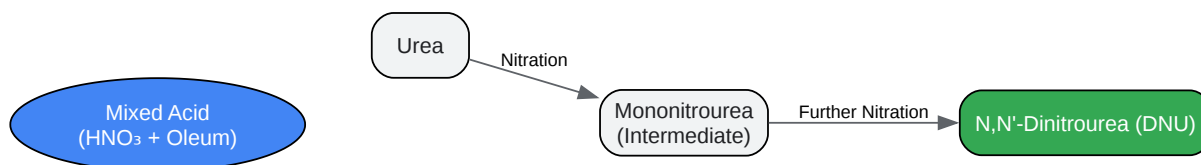
Detonation Performance	N,N'-Dinitrourea (DNU)	TNT	RDX	HMX
Detonation Velocity (m/s)	8,750	6,900	8,750	9,100
Detonation Pressure (GPa)	Not Experimentally Found	19	34	39

Safety Characteristics	N,N'-Dinitrourea (DNU)	TNT	RDX	HMX
Impact Sensitivity (BAM, J)	4[1]	15	7.4	7.4
Friction Sensitivity (BAM, N)	36[1]	353	120	120
Thermal Stability (Decomposition Temp, °C)	~110-120 (onset)	240	205	280

Experimental Protocols

Synthesis of N,N'-Dinitrourea

The synthesis of N,N'-dinitrourea typically involves the nitration of urea. A common method is the direct nitration of urea with a mixture of concentrated nitric acid and oleum at low temperatures.



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Synthesis pathway of N,N'-dinitrourea.

Sensitivity Testing: BAM Fallhammer and Friction Apparatus

The impact and friction sensitivity of the explosives are determined using the BAM (Bundesanstalt für Materialprüfung) standard methods.

- **Impact Sensitivity (BAM Fallhammer Test):** This test determines the energy required to cause an explosion of a sample upon impact by a falling weight. A sample of the explosive is placed on an anvil, and a specified weight is dropped from varying heights. The energy (in Joules) at which a 50% probability of explosion occurs is recorded. For DNU, an impact energy of 4 Joules was reported, indicating high sensitivity.
- **Friction Sensitivity (BAM Friction Test):** This test assesses the sensitivity of an explosive to frictional stimuli. A small amount of the sample is subjected to friction between a porcelain peg and a porcelain plate under a specified load. The load (in Newtons) at which an explosion or decomposition occurs is recorded. DNU exhibits high friction sensitivity with a value of 36 Newtons.

Thermal Stability: Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

The thermal stability of the explosives is evaluated using DSC and TGA techniques.

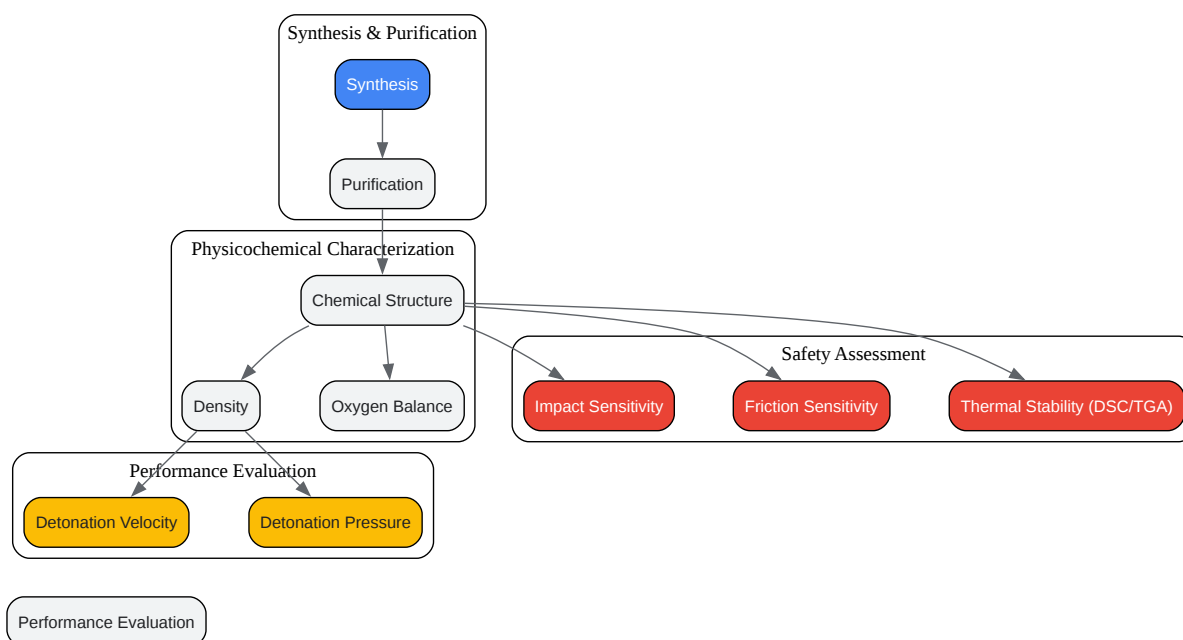
- **Differential Scanning Calorimetry (DSC):** A sample is heated at a constant rate, and the heat flow to or from the sample is measured relative to a reference. This provides information on melting points and decomposition temperatures.
- **Thermogravimetric Analysis (TGA):** The mass of a sample is measured over time as the temperature changes. This analysis helps to determine the temperature at which decomposition begins and the extent of mass loss. For DNU, the onset of a steep mass loss, indicating decomposition, occurs between 110 and 120°C.

Detonation Performance Measurement

- **Detonation Velocity:** This is the speed at which the detonation wave propagates through the explosive. It is a key indicator of an explosive's performance and is typically measured using electronic probes or high-speed photography.
- **Detonation Pressure:** This is the pressure of the shock wave produced by the detonation. It is a measure of the explosive's brisance or shattering power. It can be calculated from the detonation velocity and density of the explosive.

Experimental Workflow and Safety Assessment

The overall process for the safety and performance assessment of an explosive like DNU follows a logical progression from synthesis to detailed characterization.



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Workflow for explosive safety and performance assessment.

Conclusion

N,N'-dinitrourea is a high-performing energetic material with a detonation velocity that rivals that of RDX. Its significant positive oxygen balance suggests a high energy release upon detonation. However, its heightened sensitivity to impact and friction, coupled with a lower thermal stability compared to traditional military explosives, necessitates careful handling and limits its application to scenarios where extreme power is required and safety protocols can be rigorously implemented. Further research into desensitization methods for DNU could unlock its potential for a broader range of applications. This comparative guide underscores the critical importance of a thorough safety and performance evaluation for the development and application of new energetic materials.

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References

- 1. digital.library.unt.edu [digital.library.unt.edu]
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